Spectroscopic Profile of 3-Phenoxycinnamic Acid: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*3-Phenoxycinnamic acid*
CAS No.:	*77124-20-0*
Cat. No.:	*B371300*

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Introduction: Unveiling the Molecular Architecture

3-Phenoxycinnamic acid stands as a molecule of significant interest within the realms of medicinal chemistry and materials science. As a derivative of cinnamic acid, a widely occurring natural product, its structure is characterized by the foundational phenylprop-2-enoic acid framework, further functionalized with a phenoxy group at the meta-position of the phenyl ring.[1][2] This addition of an aromatic ether linkage is not trivial; it imparts distinct physicochemical properties, influencing lipophilicity, electronic distribution, and metabolic stability. A thorough characterization of its molecular structure is paramount for understanding its reactivity, biological activity, and potential applications.

This technical guide provides an in-depth analysis of the key spectroscopic data for **3-phenoxycinnamic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretation herein is grounded in the fundamental principles of spectroscopy and supported by comparative data from analogous structures, offering a robust framework for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Correlation

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The structural features of **3-phenoxycinnamic acid** dictate its spectroscopic signature. The molecule comprises three key domains: the carboxylic acid group, the vinylic bridge, and the two aromatic rings (the cinnamic ring and the phenoxy ring). Each of these components will give rise to characteristic signals in the various spectroscopic techniques employed for its elucidation.

Caption: Molecular structure of **3-Phenoxycinnamic acid** with key substructures highlighted.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. For **3-phenoxycinnamic acid**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy: A Proton's Perspective

The ^{1}H NMR spectrum of **3-phenoxycinnamic acid** is predicted to exhibit distinct signals corresponding to the vinylic, aromatic, and carboxylic acid protons. The chemical shifts are influenced by the electronic environment, with electronegative atoms like oxygen causing a downfield shift.[3]

Predicted ^{1}H NMR Data (in DMSO-d_6)

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Carboxylic Acid (-COOH)	~12.5	Broad Singlet	-
Vinylic (Hβ)	~7.6	Doublet	~16.0
Vinylic (Hα)	~6.6	Doublet	~16.0
Aromatic (Cinnamic Ring)	7.0 - 7.5	Multiplet	-
Aromatic (Phenoxy Ring)	7.0 - 7.5	Multiplet	-

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Interpretation and Causality:

- Carboxylic Acid Proton: This proton is highly deshielded due to the adjacent electronegative oxygen atoms and typically appears as a broad singlet far downfield. Its broadness is a result of hydrogen bonding and chemical exchange with trace amounts of water in the solvent.
- Vinylic Protons: The two vinylic protons (Hα and Hβ) form an AX system and appear as doublets. The large coupling constant (~16.0 Hz) is characteristic of a trans configuration, a common feature in cinnamic acid derivatives synthesized via methods like the Perkin reaction.[4] Hβ is further downfield than Hα due to its proximity to the deshielding phenyl ring.
- Aromatic Protons: The aromatic region is expected to be complex due to the overlapping signals from the nine aromatic protons of the two phenyl rings. The protons on the phenoxy ring will exhibit shifts typical for aromatic ethers, while the protons on the cinnamic ring will be influenced by both the vinylic system and the ether linkage. Data from 3-phenoxybenzoic acid can be used as a close model for this region.[5]

^{13}C NMR Spectroscopy: The Carbon Skeleton

The ^{13}C NMR spectrum provides a map of the carbon framework. Each unique carbon atom in **3-phenoxycinnamic acid** will give rise to a distinct signal.

Predicted ^{13}C NMR Data (in DMSO-d_6)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Carbonyl (-C=O)	~168
Vinylic (Cβ)	~145
Vinylic (Cα)	~120
Aromatic (Cinnamic Ring)	115 - 160
Aromatic (Phenoxy Ring)	115 - 160

Interpretation and Causality:

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- Carbonyl Carbon: The carbonyl carbon of the carboxylic acid is significantly deshielded and appears at the lowest field, typically around 168 ppm.
- Vinylic Carbons: The vinylic carbons show characteristic shifts, with Cβ appearing further downfield than Cα, consistent with their electronic environments.
- Aromatic Carbons: The spectrum will display multiple signals in the aromatic region (115-160 ppm). The carbon atoms attached to the ether oxygen (C3 on the cinnamic ring and C1' on the phenoxy ring) will be the most deshielded among the aromatic carbons due to the direct attachment to the electronegative oxygen.[6]

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **3-phenoxycinnamic acid** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard single-pulse experiment. Key parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). A longer relaxation delay (2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction using appropriate NMR software.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **3-phenoxycinnamic acid** will be dominated by absorptions corresponding to the carboxylic acid, alkene, and aromatic ether moieties.[7]

Key IR Vibrational Frequencies

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
O-H Stretch (Carboxylic Acid)	2500-3300	Broad
C-H Stretch (Aromatic)	3000-3100	Medium
C=O Stretch (Carboxylic Acid)	1680-1710	Strong
C=C Stretch (Alkene)	1625-1645	Medium
C=C Stretch (Aromatic)	1450-1600	Medium-Strong
C-O Stretch (Aromatic Ether)	1200-1275	Strong
C-O Stretch (Carboxylic Acid)	1210-1320	Strong

Interpretation and Causality:

- O-H Stretch: The carboxylic acid O-H stretch appears as a very broad band due to extensive hydrogen bonding in the solid state or in concentrated solutions.[8]
- C=O Stretch: The carbonyl stretch is one of the most intense and characteristic bands in the spectrum, appearing around 1690 cm^{-1}. Conjugation with the C=C double bond slightly lowers this frequency compared to a saturated carboxylic acid.[9]
- C=C Stretches: Both the vinylic and aromatic C=C stretching vibrations are observed. The vinylic stretch is typically found around 1630 cm^{-1}.
- C-O Stretches: The spectrum will feature strong C-O stretching bands. The C-O stretch of the aromatic ether is expected to be a prominent feature around 1240 cm^{-1}.[7] The C-O stretch of the carboxylic acid will also be present in this region.

Experimental Protocol: FT-IR Data Acquisition

- Sample Preparation: For a solid sample, prepare a KBr pellet by grinding a small amount of **3-phenoxycinnamic acid** with dry potassium bromide and pressing the mixture into a translucent disk. Alternatively, use the Attenuated Total Reflectance (ATR) technique by placing a small amount of the solid sample directly on the ATR crystal.

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- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: Record a background spectrum of the empty sample compartment (or the clean ATR crystal). Then, record the sample spectrum over the range of 4000-400 cm^{-1}.
- Data Processing: The final spectrum is typically presented in terms of transmittance or absorbance as a function of wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Predicted Mass Spectrometry Data

Ion	Predicted m/z
$[M]^+$ (Molecular Ion)	240.0786
$[M-OH]^+$	223.0759
$[M-COOH]^+$	195.0810
$[C_6H_5O]^+$	93.0334
$[C_6H_5]^+$	77.0391

Interpretation and Causality:

- Molecular Ion: The molecular ion peak ($[M]^+$) will be observed at an m/z corresponding to the molecular weight of **3-phenoxycinnamic acid** ($C_{15}H_{12}O_3$), which is approximately 240.25 g/mol . High-resolution mass spectrometry (HRMS) can confirm the elemental composition.
- Key Fragments: Common fragmentation pathways for cinnamic acids include the loss of a hydroxyl radical (-OH) and the loss of the carboxyl group (-COOH). The phenoxy group can also fragment to produce a characteristic peak at m/z 93 (phenoxy cation) or m/z 77 (phenyl cation).

Experimental Protocol: Mass Spectrometry Data Acquisition

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- Sample Introduction: Introduce the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).
- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is common for GC-MS and provides extensive fragmentation. Electrospray Ionization (ESI), often used with LC-MS, is a softer technique that typically yields a prominent protonated molecule $[M+H]^+$ or deprotonated molecule $[M-H]^-$.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured, and the data is presented as a mass spectrum.

Integrated Spectroscopic Workflow

The characterization of **3-phenoxycinnamic acid** is a multi-faceted process where each spectroscopic technique provides complementary information. The logical flow of this process is crucial for an unambiguous structural assignment.

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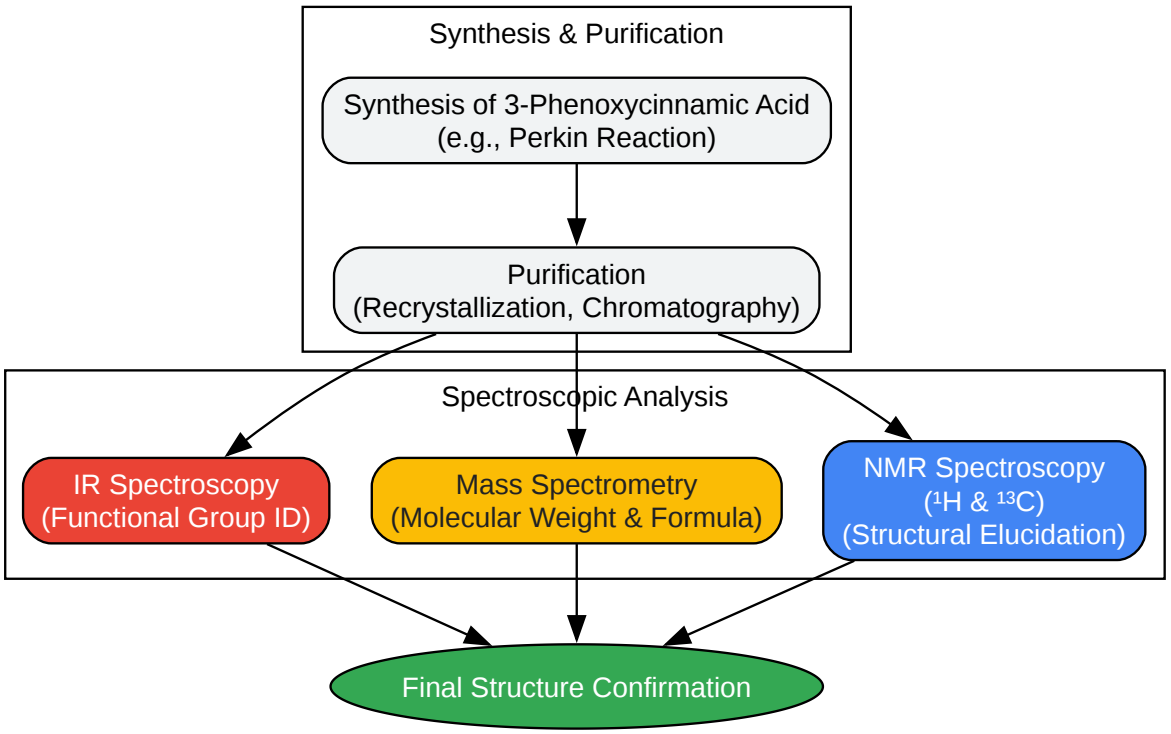

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Caption: Workflow for the synthesis and spectroscopic characterization of **3-phenoxycinnamic acid**.

Conclusion

The spectroscopic characterization of **3-phenoxycinnamic acid** is a critical step in its study and application. Through the combined use of NMR, IR, and Mass Spectrometry, a detailed and unambiguous picture of its molecular structure can be obtained. This guide provides a comprehensive overview of the expected spectroscopic data and the underlying principles of their interpretation. By following the outlined experimental protocols and analytical logic, researchers can confidently identify and characterize this important molecule, paving the way for its further exploration in drug discovery and materials science.

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